

Application Note: Extraction and Quantification of Isotridecanoyl-CoA from Mammalian Tissue

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Compound of Interest

Compound Name: isotridecanoyl-CoA

Cat. No.: B15598260

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Audience: Researchers, scientists, and drug development professionals.

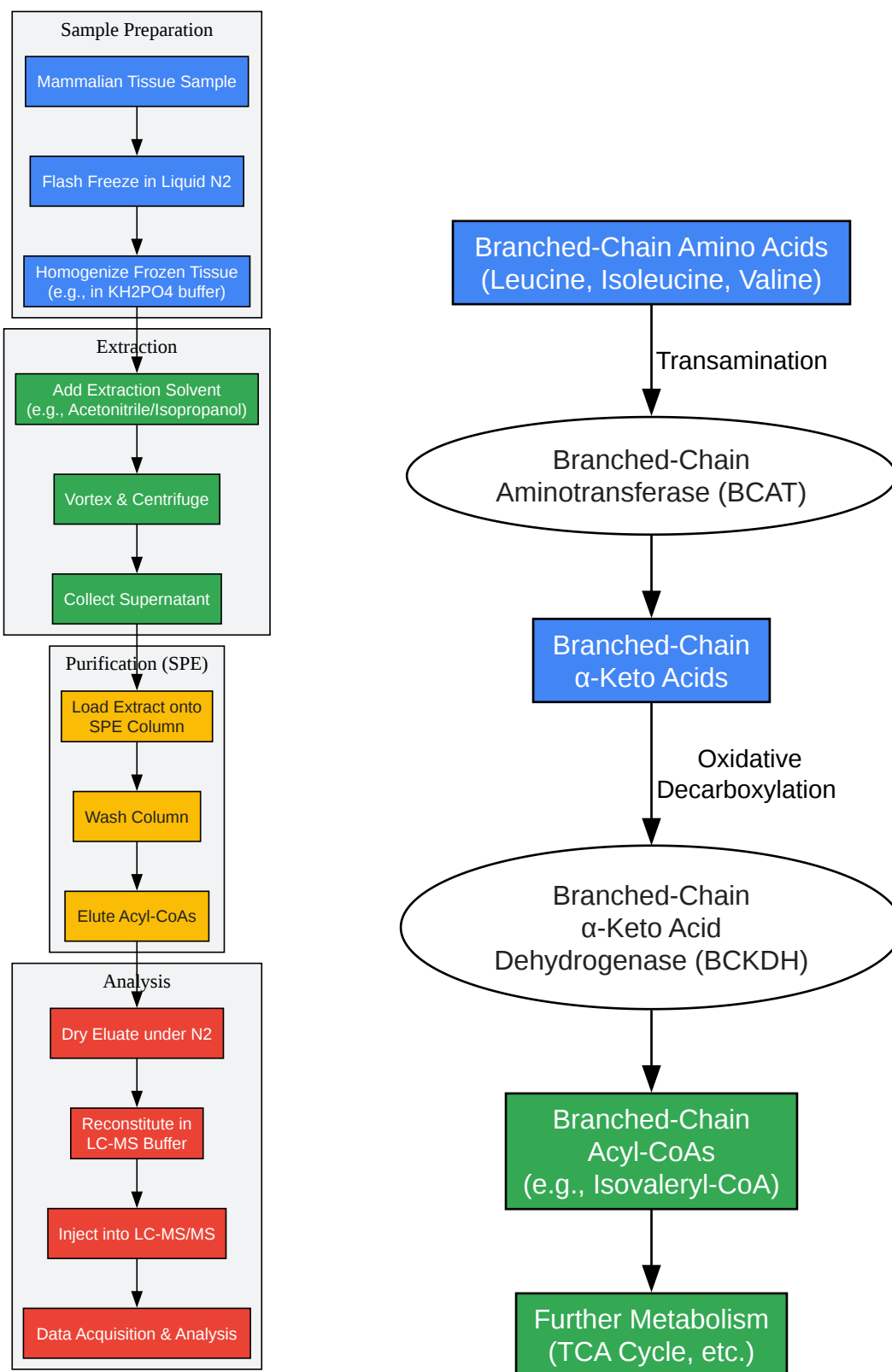
Introduction

Isotridecanoyl-CoA is a branched-chain acyl-coenzyme A (acyl-CoA) thioester. Acyl-CoAs are critical intermediates in numerous metabolic pathways, including fatty acid β -oxidation and the catabolism of branched-chain amino acids. They also serve as donors for post-translational modifications of proteins. The accurate quantification of specific acyl-CoA species like **isotridecanoyl-CoA** in mammalian tissues is essential for understanding metabolic regulation, identifying biomarkers, and studying the mechanism of action of therapeutic drugs.

This document provides a detailed protocol for the extraction, purification, and quantification of **isotridecanoyl-CoA** from mammalian tissue samples using a combination of solvent extraction, solid-phase extraction (SPE), and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Overview

The overall workflow for the extraction and analysis of **isotridecanoyl-CoA** is depicted below. The process begins with the rapid homogenization of frozen tissue to quench metabolic activity, followed by a robust extraction and purification procedure to isolate the acyl-CoAs. The final quantification is achieved by a highly sensitive LC-MS/MS method.



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